

An In-depth Technical Guide to 1-Dodecene: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **1-Dodecene**

Cat. No.: **B3422399**

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Introduction

1-Dodecene is a linear alpha-olefin with the molecular formula $C_{12}H_{24}$ and the CAS number 112-41-4.^{[1][2][3][4][5]} It consists of a twelve-carbon chain with a double bond at the primary or alpha (α) position.^[3] This positioning of the double bond enhances the compound's reactivity, making it a valuable intermediate in the synthesis of a wide array of chemical products. This guide provides a comprehensive overview of **1-dodecene**, focusing on its physicochemical properties, industrial production, key chemical reactions, and its role as a versatile building block in organic synthesis, including its relevance to the pharmaceutical industry.

Core Identification

Identifier	Value
CAS Number	112-41-4
Molecular Formula	$C_{12}H_{24}$
IUPAC Name	Dodec-1-ene
Synonyms	α -Dodecene, n-Dodec-1-ene, Dodecene-1

Physicochemical Properties of 1-Dodecene

1-Dodecene is a colorless, watery liquid with a mild, pleasant odor.^[3] It is insoluble in water but soluble in organic solvents such as ethanol, ether, and acetone.^{[2][3]} A summary of its key quantitative properties is presented in the table below.

Table of Physical and Chemical Properties

Property	Value	Source
Molecular Weight	168.32 g/mol	[3]
Density	0.758 g/cm ³ at 20°C	[2]
Melting Point	-35 °C	[2]
Boiling Point	213-216 °C	[2]
Flash Point	77 °C (closed cup)	[6]
Autoignition Temperature	255 °C	[2]
Vapor Pressure	0.2 mmHg at 20°C	[2]
Vapor Density	5.8 (air = 1)	[2]
Refractive Index	1.429 at 20°C	[2]
Solubility in Water	Insoluble	[2] [3]
LogP (Octanol/Water Partition Coefficient)	6.1	[3]

Production and Synthesis

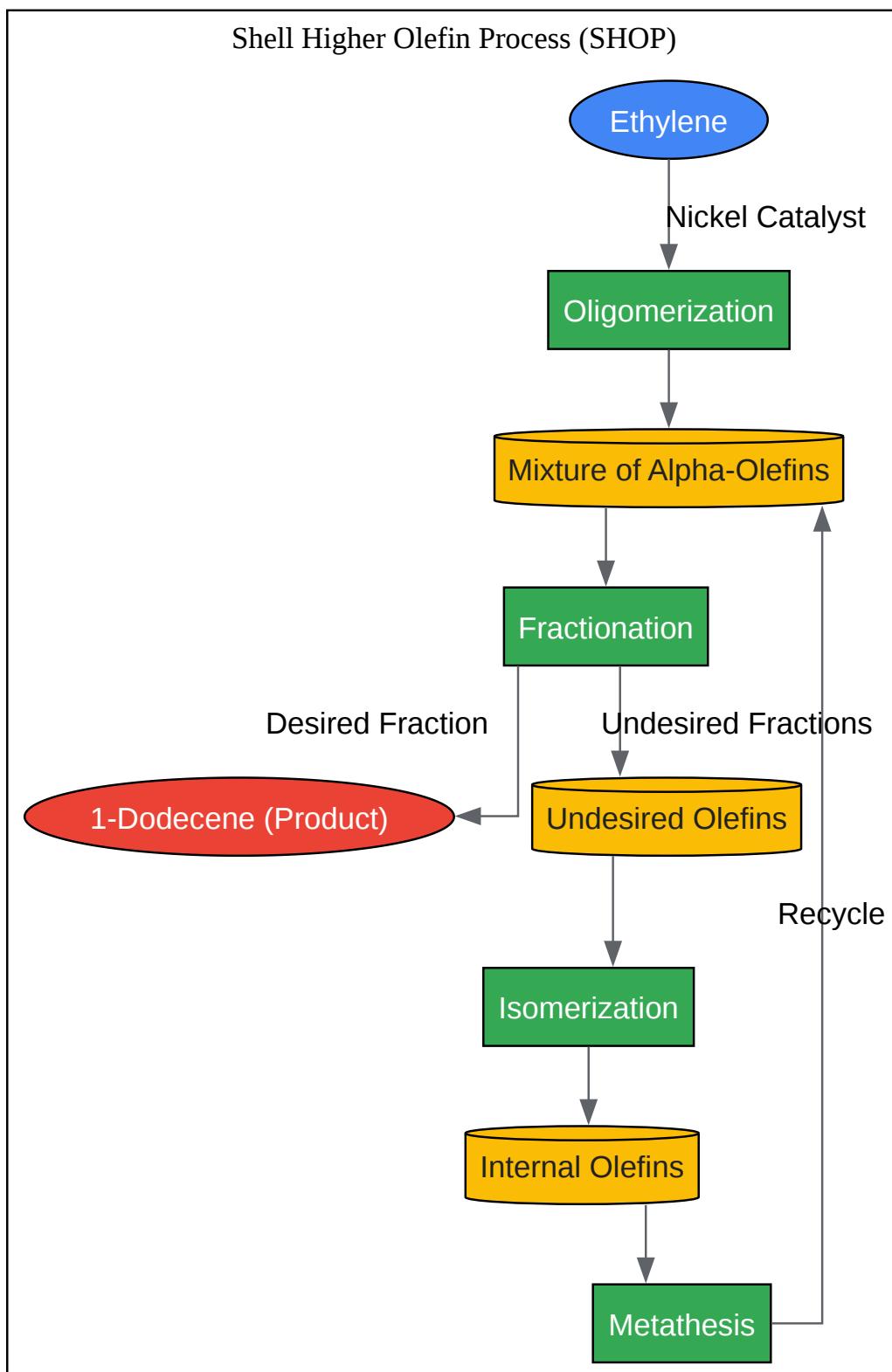
Commercially, **1-dodecene** is primarily produced through the oligomerization of ethylene.^[6] Several industrial processes are employed for this purpose, with the Shell Higher Olefin Process (SHOP) being one of the most prominent.

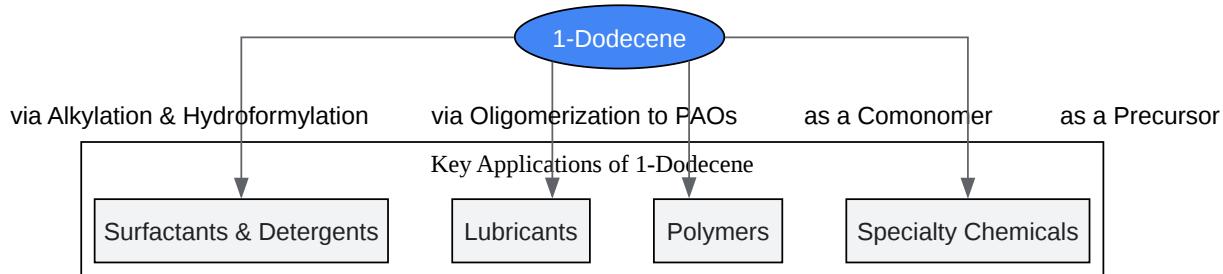
Shell Higher Olefin Process (SHOP) Workflow

The SHOP process involves three key stages:

- Oligomerization: Ethylene is oligomerized to a mixture of linear alpha-olefins of varying chain lengths using a nickel catalyst.

- Isomerization: The desired and undesired olefin fractions are separated. The undesired fractions are then isomerized to internal olefins.
- Metathesis: The internal olefins undergo metathesis to produce additional linear olefins of the desired chain lengths.





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